

solubility challenges leucine replacement N-Lactoyl-Leucine

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Compound Focus: N-Lactoyl-Leucine

CAS No.: 210769-82-7

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Solubility and Properties Comparison

The primary advantage of **N-Lactoyl-Leucine** is its significantly higher solubility compared to leucine, enabling more concentrated feed media.

Property	Leucine (L-Leu)	N-Lactoyl-Leucine (Lac-Leu)
Molecular Structure	Branched-chain amino acid [1]	Conjugate of leucine and lactic acid [2]
Key Challenge	Low solubility in cell culture media, especially at physiological pH [2]	High solubility in aqueous solutions and complex cell culture feeds [2]
Reported Solubility	In water (288.15-308.15 K): ~0.021-0.025 mol/kg [3] (for reference)	In water: >600 g/kg at 25°C [2]
Solubility in Feed	Limits concentration of standard feeds [2]	Allows formulation of highly concentrated feeds (>265 g/L) [2]
Form for Use	Free amino acid	Typically used as a sodium salt for enhanced stability [2]

Property	Leucine (L-Leu)	N-Lactoyl-Leucine (Lac-Leu)
Bioavailability	Directly utilized by cells	Requires intracellular enzymatic cleavage by CNBP2 to release leucine [2] [4]

Experimental Protocols

Here are detailed methodologies for key experiments involving **N-Lactoyl-Leucine**.

Protocol: Evaluating Solubility in Cell Culture Feed

This protocol assesses the maximum concentration of **N-Lactoyl-Leucine** achievable in a feed formulation [2].

- **Step 1: Preparation:** Use a custom dry powder feed medium lacking leucine and isoleucine (e.g., a backbone similar to Cellvento 4Feed).
- **Step 2: Reconstitution:** Add increasing amounts of **N-Lactoyl-Leucine** sodium salt to the liquid feed, which already contains other nutrients (e.g., 125 g/L). Adjust the pH to 7.0 using NaOH.
- **Step 3: Mixing and Measurement:** After each addition, agitate the solution for 10 minutes. Measure the solution's **turbidity** (e.g., using a turbidimeter). A clear solution has a turbidity value below 5 NTU.
- **Step 4: Saturation Point:** The point at which turbidity increases sharply upon further addition of **N-Lactoyl-Leucine** indicates saturation. The solubility limit can be calculated from this point.

Protocol: Confirming Bioavailability in Cell Culture

This method verifies that cells can effectively use **N-Lactoyl-Leucine** as a leucine source [2].

- **Step 1: Cell Culture Setup:** Use CHO cell lines (e.g., CHOK1 GS, CHO-DG44, or CHOZN clones) producing a recombinant protein (e.g., a monoclonal antibody).
- **Step 2: Fed-Batch Process:** Run a standard fed-batch process. For the test condition, replace leucine in the feed medium entirely with an equimolar amount of **N-Lactoyl-Leucine**. Include a control culture with a standard leucine feed.
- **Step 3: Monitor Process Metrics:** Track key performance indicators throughout the run, including:
 - **Cell Viability** (e.g., via trypan blue exclusion)
 - **Cell Density** (total and viable cell count)

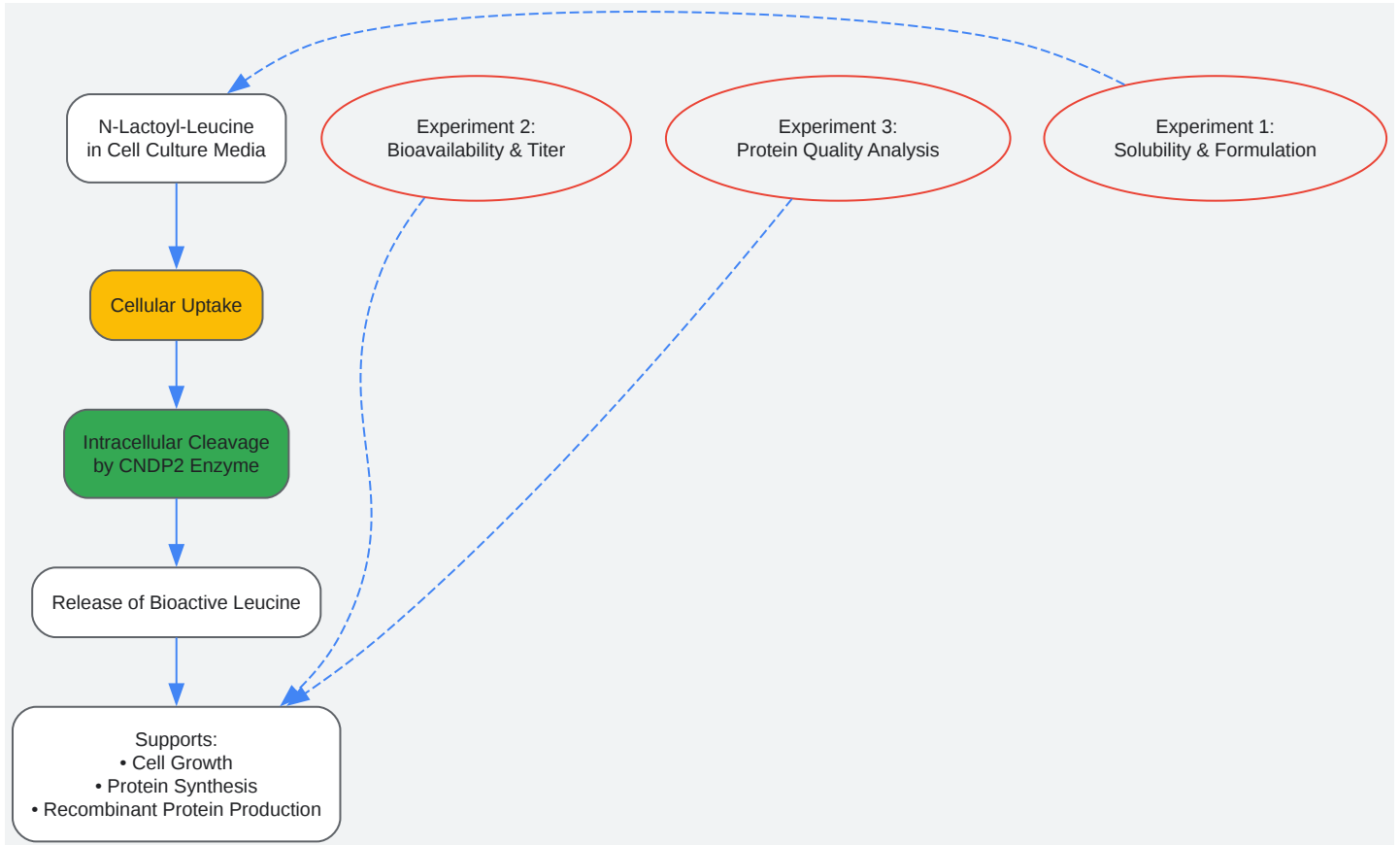
- **Recombinant Protein Titer** (e.g., measured by HPLC or ELISA)
- **Step 4: Analyze Protein Quality:** Assess critical quality attributes (CQAs) of the final purified protein, such as glycosylation patterns, aggregation, and purity, to ensure they are comparable to the control.

Troubleshooting Common Issues

- **Problem:** Reduced cell growth or protein titer after switching to **N-Lactoyl-Leucine**.
 - **Solution:** Confirm the intracellular cleavage mechanism. Check the expression level of the enzyme **cytosolic nonspecific dipeptidase 2 (CNDP2)** in your cell line, as it is responsible for cleaving **N-Lactoyl-Leucine** into bioactive leucine [2] [4].
- **Problem:** Unexpected precipitation in the feed medium despite using **N-Lactoyl-Leucine**.
 - **Solution:** Ensure you are using the **sodium salt form** of **N-Lactoyl-Leucine** for maximum stability and solubility. Re-check the pH after reconstitution and adjust to 7.0 if necessary [2].
- **Problem:** Need to synthesize **N-Lactoyl-Leucine** in the lab for experimental use.
 - **Solution:** An enzymatic synthesis method can be employed using **Transglutaminase (Tgase)**. The optimum reaction conditions are pH 7.0, a temperature of 50°C, a reactant ratio (Leu:Lactic Acid) of 1.5:1, and an 18-hour reaction time [5].

Mechanism of Action and Experimental Workflow

The diagram below illustrates how **N-Lactoyl-Leucine** is processed by cells and the key experiments to validate its use.



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